

The Foundation: Core Principles of a Self-Validating Workflow

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Compound of Interest

Compound Name: *2,2',3,4,4',6-Hexabromodiphenyl ether*

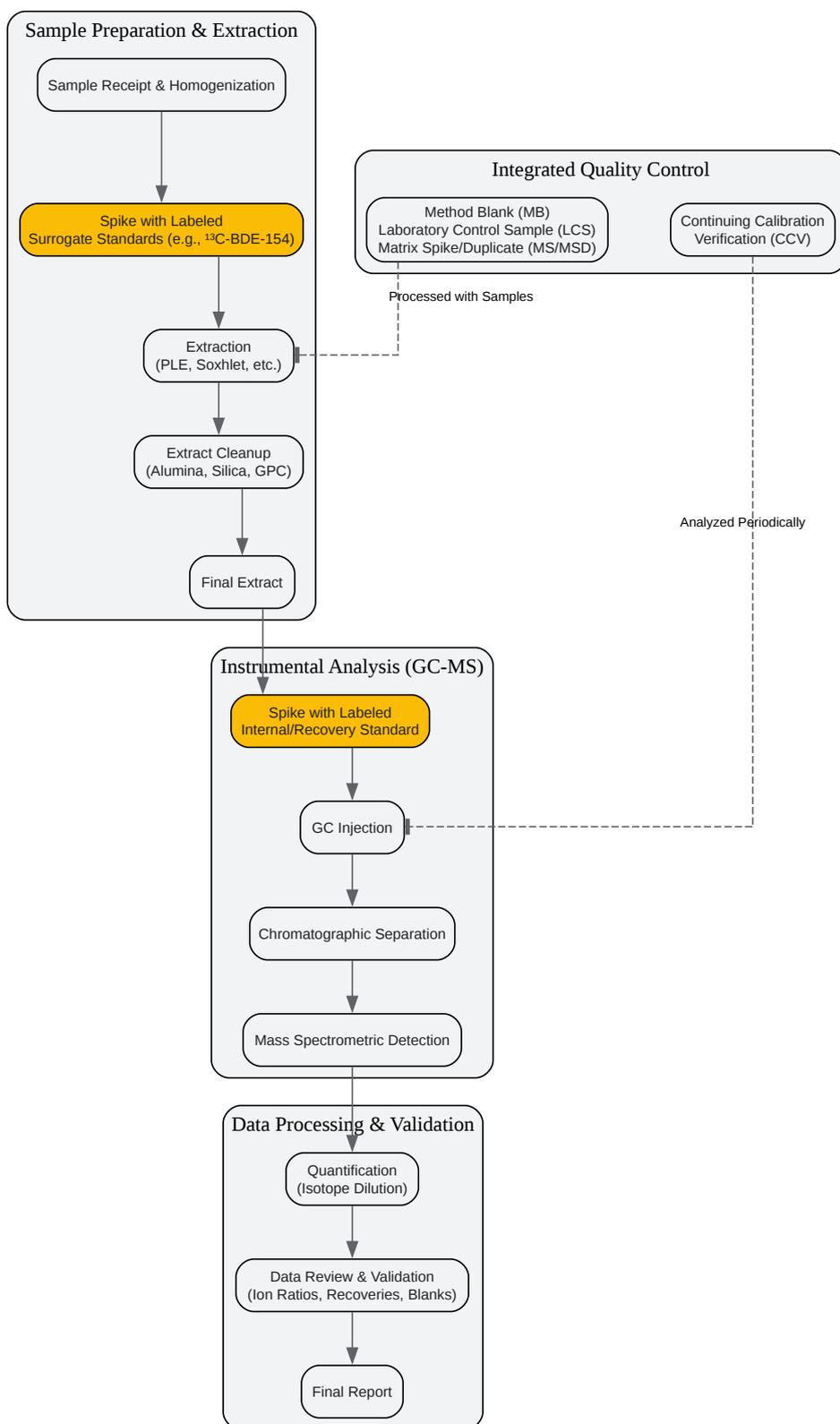
CAS No.: 446254-96-2

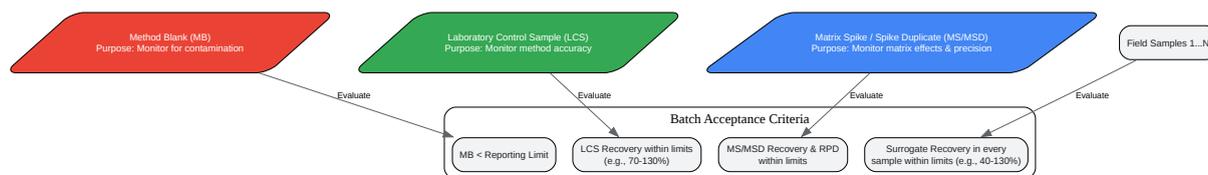
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A robust analytical method is more than a sequence of procedures; it is a system designed to be continuously self-monitoring. Every sample analysis is bracketed by and infused with quality control checks that validate the process from extraction to final measurement. The fundamental logic is to prove the system is in a state of control before and during the analysis of unknown samples, thereby ensuring the trustworthiness of the results.

The following diagram illustrates the core logical flow of a self-validating system for trace-level analysis.





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